

IUPAC name for diallyl hexahydrophthalate.

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Compound of Interest

Compound Name: Diallyl hexahydrophthalate

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An In-depth Technical Guide to Diallyl Hexahydrophthalate

This technical guide provides a comprehensive overview of **diallyl hexahydrophthalate**, including its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthesis workflow. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identity and Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for **diallyl hexahydrophthalate** is bis(prop-2-enyl) cyclohexane-1,2-dicarboxylate.[1][2] It is also commonly known by other names such as 1,2-Cyclohexanedicarboxylic acid, di-2-propenyl ester and **Diallyl hexahydrophthalate**. [3][4][5]

The chemical structure is characterized by a cyclohexane ring with two adjacent carboxylate groups, each esterified with an allyl group.

- Molecular Formula: C₁₄H₂₀O₄ [3][5][6]
- Molecular Weight: 252.31 g/mol [2][7]
- Canonical SMILES: C=CCOC(=O)C1CCCCC1C(=O)OCC=C [1]
- InChI Key: HEBKPAWCVUSXMB-UHFFFAOYSA-N [1]
- CAS Number: 13846-31-6 [1][3][5][6]

Physicochemical Properties

A summary of the key physicochemical properties of **diallyl hexahydrophthalate** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	252.31 g/mol	[2][7]
Density	1.06 g/cm ³ at 20°C	[3][5][8]
Boiling Point	330.6°C at 760 mmHg	[3][5]
Flash Point	156.9°C	[3][5]
Vapor Pressure	0.000165 mmHg at 25°C	[3][5]
Refractive Index	1.479	[3][5]
Water Solubility	110 mg/L at 20°C	[4][8]
LogP	3.54	[4]

Experimental Protocol: Synthesis of Diallyl Hexahydrophthalate

The following is a detailed experimental protocol for the synthesis of **diallyl hexahydrophthalate** via the esterification of hexahydrophthalic anhydride with allyl alcohol. This protocol is adapted from general esterification procedures for similar compounds.

Materials:

- Hexahydrophthalic anhydride
- Allyl alcohol
- Acid catalyst (e.g., p-toluenesulfonic acid or sulfuric acid)
- Toluene (as a solvent and for azeotropic removal of water)

- 5% Sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Dean-Stark apparatus
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stir bar and a Dean-Stark apparatus connected to a reflux condenser, add hexahydrophthalic anhydride (1 molar equivalent), allyl alcohol (2.5 molar equivalents), and a catalytic amount of p-toluenesulfonic acid (0.02 molar equivalents). Add toluene to the flask.
- **Esterification:** Heat the reaction mixture to reflux with vigorous stirring. The water formed during the reaction will be removed azeotropically with toluene and collected in the Dean-Stark trap. Monitor the progress of the reaction by observing the amount of water collected. The reaction is typically complete when the theoretical amount of water has been collected.
- **Work-up:** Once the reaction is complete, allow the mixture to cool to room temperature. Transfer the reaction mixture to a separatory funnel.
- **Washing:** Wash the organic layer sequentially with:
 - 5% sodium bicarbonate solution to neutralize the acid catalyst.

- Water.
- Saturated sodium chloride solution (brine) to aid in phase separation.
- Drying: Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter the drying agent and remove the toluene and excess allyl alcohol from the filtrate using a rotary evaporator.
- Purification: The crude **diallyl hexahydrophthalate** can be further purified by vacuum distillation to obtain the final product.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **diallyl hexahydrophthalate**.

Synthesis workflow for **diallyl hexahydrophthalate**.

Biological Context and Applications in Drug Development

Phthalic acid esters (PAEs) are a broad class of compounds with diverse biological activities.[8] Some naturally occurring PAEs have been reported to exhibit allelopathic, antimicrobial, and insecticidal properties.[8] However, it is important to note that many synthetic PAEs are considered potential endocrine disruptors and may have adverse effects on aquatic organisms.[8]

Currently, there is limited specific information available in the public domain regarding the detailed biological signaling pathways or direct applications of **diallyl hexahydrophthalate** in drug development. Its relevance to the field would likely be as a plasticizer in medical devices or as a component in drug delivery systems, where its physical properties are of primary importance. Further research is needed to elucidate any specific pharmacological activity of **diallyl hexahydrophthalate**.

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